

# Personal protective equipment for handling CCR7 Ligand 1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CCR7 Ligand 1

Cat. No.: B2820829

[Get Quote](#)

## Essential Safety and Handling Guide for CCR7 Ligand 1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **CCR7 Ligand 1** (also known as CCR7-Cmp2105). Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your experiments.

## Summary of Key Safety Information

While **CCR7 Ligand 1** is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS), standard laboratory precautions should always be observed to minimize any potential risks.<sup>[1]</sup> The following tables summarize the recommended personal protective equipment and key biological data for this compound.

## Personal Protective Equipment (PPE)

Situation	Required PPE
Receiving & Storage	Standard lab coat, safety glasses, and nitrile gloves.
Weighing & Solution Prep	Standard lab coat, safety glasses with side shields, and nitrile gloves. Perform in a well-ventilated area or a chemical fume hood to avoid dust inhalation.
Experimental Use	Standard lab coat, safety glasses with side shields, and nitrile gloves.
Spill Cleanup	Two pairs of nitrile gloves, a lab coat, safety goggles, and if a powder spill occurs outside of a fume hood, a respirator may be necessary.
Waste Disposal	Standard lab coat, safety glasses, and nitrile gloves.

## Biological and Chemical Data

Property	Value
Synonyms	CCR7-Cmp2105
CAS Number	681514-83-0
Molecular Formula	C <sub>22</sub> H <sub>29</sub> N <sub>5</sub> O <sub>5</sub> S
Molecular Weight	475.56 g/mol
Binding Affinity (Kd)	3 nM for human CCR7
IC <sub>50</sub>	7.3 μM for suppressing arrestin binding in response to CCL19 activation; 35 nM for allosterically inhibiting CCL19 binding.
Solubility	Soluble in DMSO (100 mg/mL)

## Operational and Disposal Plans

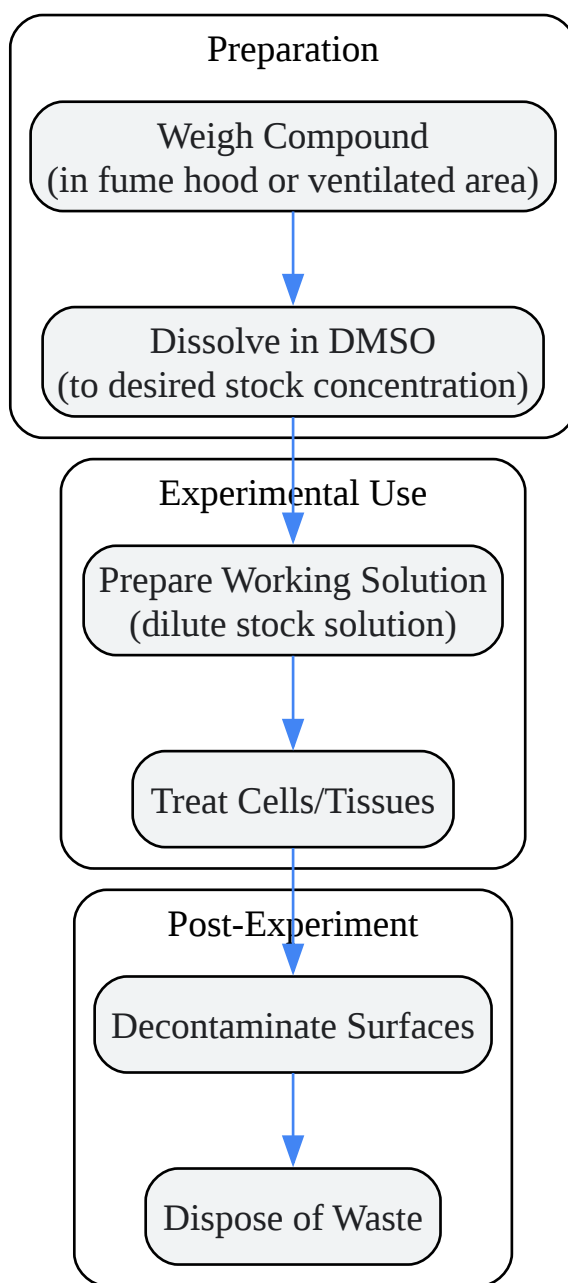
Strict adherence to the following step-by-step procedures for handling, storage, and disposal of **CCR7 Ligand 1** is critical for maintaining a safe laboratory environment.

## Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any damage or leaks.
- **Log:** Record the date of receipt and intended storage conditions in your lab's chemical inventory.
- **Store:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, refer to the manufacturer's datasheet, which typically recommends -20°C.

## Experimental Workflow: From Preparation to Use

The following diagram outlines the standard workflow for preparing and using **CCR7 Ligand 1** in a laboratory setting.



[Click to download full resolution via product page](#)

**Figure 1.** Experimental workflow for **CCR7 Ligand 1**.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]

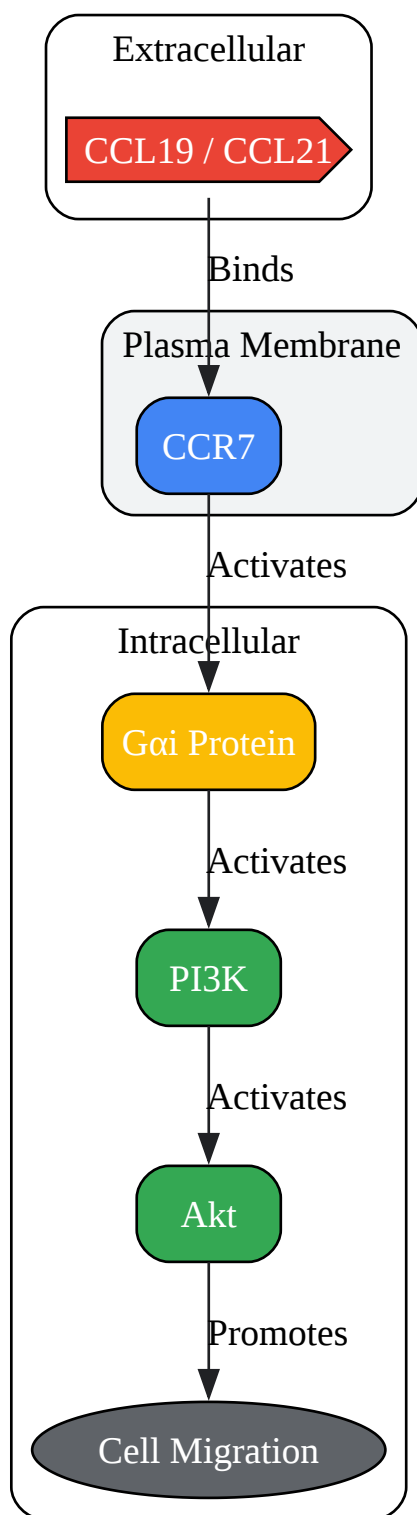
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists. [\[1\]](#)
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [\[1\]](#)
- **Ingestion:** If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do not induce vomiting unless directed to do so by medical personnel.

## Spill and Disposal Procedures

- **Spill Cleanup:**
  - **Personnel Protection:** Ensure appropriate PPE is worn.
  - **Containment:** For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.
  - **Cleaning:** Clean the spill area with a suitable detergent and water.
- **Waste Disposal:**
  - **Unused Compound:** Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.
  - **Contaminated Materials:** Dispose of contaminated labware (e.g., pipette tips, tubes) and PPE in a designated chemical waste container.

## CCR7 Signaling Pathway

CCR7 is a G-protein coupled receptor that plays a crucial role in immune cell trafficking. Its natural ligands are the chemokines CCL19 and CCL21. Upon ligand binding, CCR7 activates intracellular signaling cascades that lead to cell migration.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling CCR7 Ligand 1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2820829#personal-protective-equipment-for-handling-ccr7-ligand-1\]](https://www.benchchem.com/product/b2820829#personal-protective-equipment-for-handling-ccr7-ligand-1)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)